

An In-depth Technical Guide to Ethametsulfuron-methyl: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethametsulfuron-methyl*

Cat. No.: *B166122*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

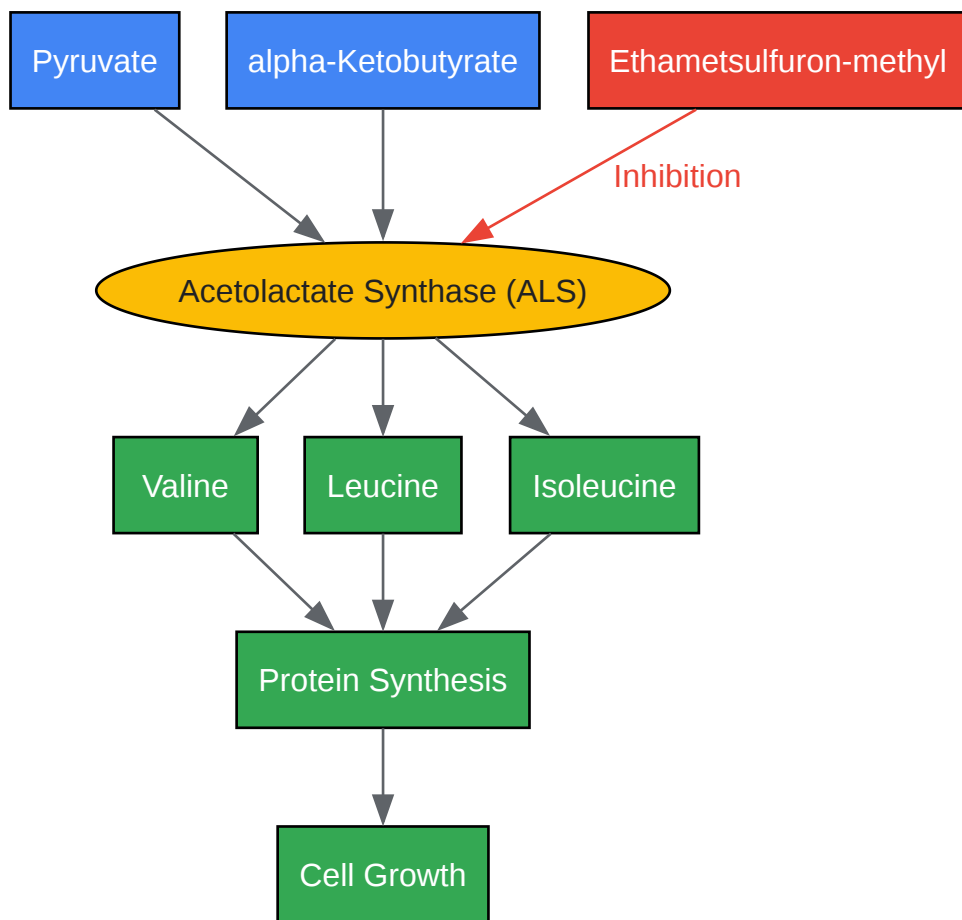
This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mode of action of the herbicide **Ethametsulfuron-methyl**. Detailed experimental methodologies for key analytical procedures are provided, and core concepts are visualized through diagrams to facilitate understanding.

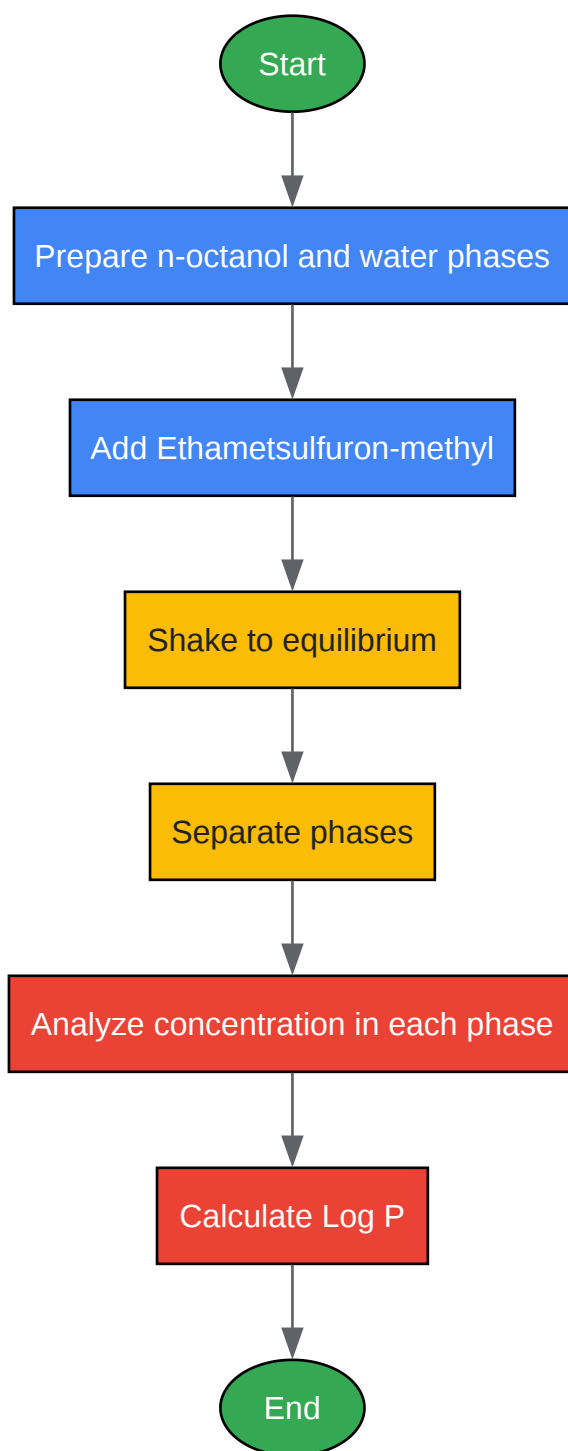
Chemical Identity and Structure

Ethametsulfuron-methyl is a selective, post-emergence herbicide belonging to the sulfonylurea class.^{[1][2]} It is primarily used to control broadleaf weeds in crops such as oilseed rape (canola) and fodder rape.^[3]

Chemical Structure:

The molecular structure of **Ethametsulfuron-methyl** consists of a triazine ring, a sulfonylurea bridge, and a benzoate ester group.^{[1][3]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. testinglab.com [testinglab.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethametsulfuron-methyl: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166122#chemical-structure-and-properties-of-ethametsulfuron-methyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com